

Opal Blue SS: Chemical & Physical Profile

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Compound Focus: Opal Blue SS

CAS No.: 2152-64-9

Cat. No.: S566481

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The core solubility issues with **Opal Blue SS** can be understood from its fundamental physical properties. The following table summarizes the key quantitative data available from chemical databases [1] [2].

Property	Value	Condition	Significance
Molecular Formula	$C_{37}H_{30}ClN_3$	-	-
Molecular Weight	552.11 g·mol ⁻¹	-	-
Water Solubility	2.081 µg/L	at 25°C	Extremely low (hydrophobic)
LogP (Octanol-Water)	6.01	at 25°C	High lipophilicity
Density	1.09 g/cm ³	at 20°C	-
Boiling Point	836.66°C (est.)	at 101.325 Pa	-
Vapor Pressure	0 Pa	at 25°C	Very low volatility
Flash Point	383.3°C	-	High

Frequently Asked Questions & Troubleshooting

Here are answers to common questions and specific issues you might encounter during experiments.

Q1: Why is Opal Blue SS so difficult to dissolve in my aqueous buffer?

- **Cause:** The primary cause is the dye's intrinsic hydrophobicity, as evidenced by its extremely low water solubility (2.081 µg/L) and high LogP value of 6.01 [1]. A high LogP indicates a strong preference for organic solvents over water.
- **Solution:**
 - **Use a co-solvent:** Pre-dissolve the dye in a small volume of a water-miscible organic solvent like **ethanol, DMSO, or DMF** before adding it to the aqueous buffer.
 - **Prepare a stock solution:** Create a concentrated stock solution in a pure organic solvent and then dilute it into your assay mixture.
 - **Note:** The final concentration of the organic solvent in your assay must be validated to ensure it does not interfere with your biological system.

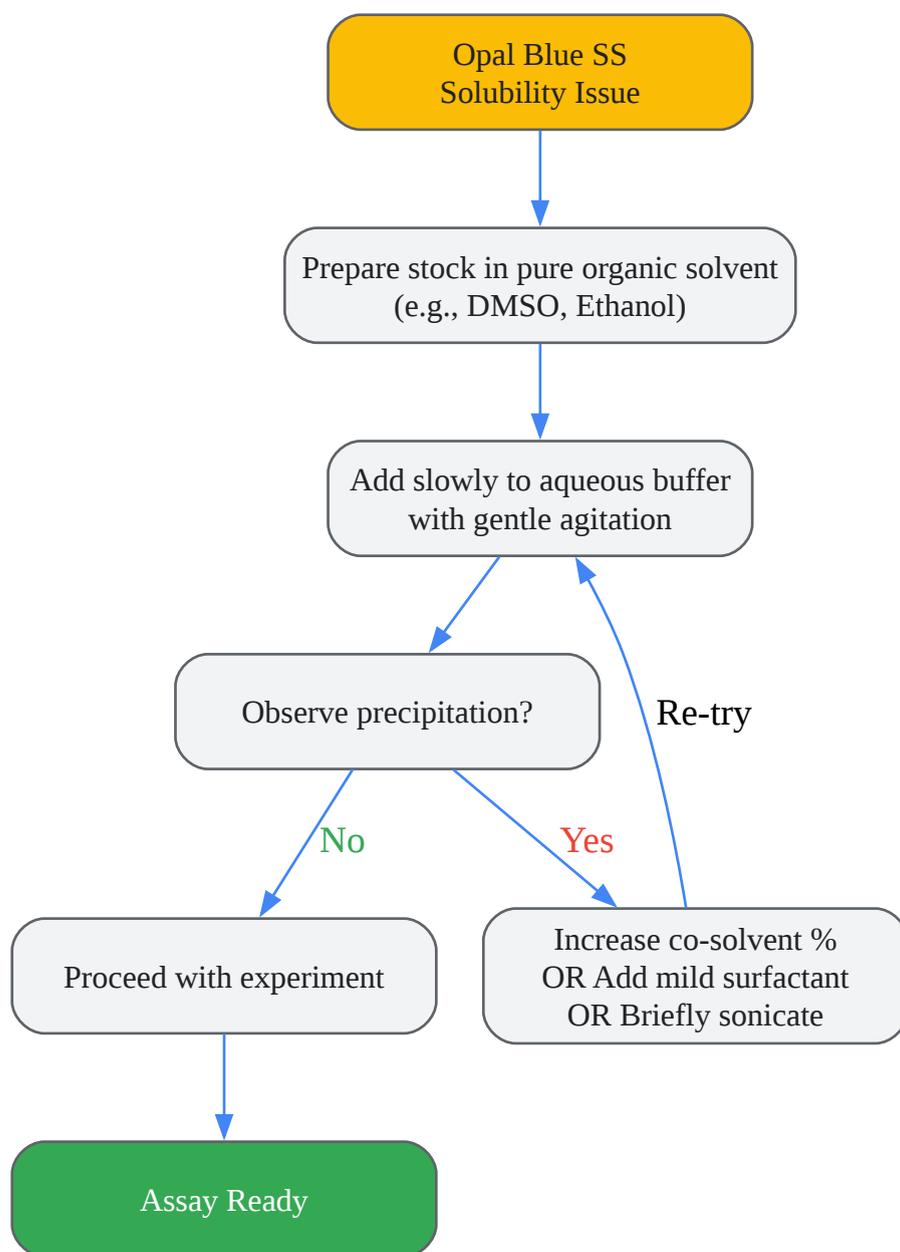
Q2: What is a key application of Opal Blue SS in microbiological research?

- **Answer: Opal Blue SS** (also known as Spirit Blue) is historically used as an indicator in **Spirit Blue Agar** for the detection of lipase activity in microorganisms [3]. Lipase-producing organisms clear the opaque emulsion around their colonies.

Q3: The dye is precipitating in my assay. How can I improve its solubility?

- **Cause:** Precipitation occurs when the dissolved dye comes out of solution, often due to dilution, a change in pH, or temperature that reduces its solubility.
- **Solution:**
 - **Optimize solvent ratio:** Ensure the concentration of the organic co-solvent in your final assay is sufficient to keep the dye in solution.
 - **Add surfactants:** The use of mild detergents or surfactants (e.g., Tween series) can help form micelles that solubilize the dye.
 - **Sonication:** Briefly sonicate the mixture after adding the dye to help disperse and dissolve the particles.

The workflow below summarizes a systematic approach to troubleshooting solubility problems with **Opal Blue SS**.



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Seeking Further Information

The search results I obtained are limited to basic chemical property data sheets. For detailed experimental protocols or peer-reviewed discussions on handling this specific dye, I recommend you:

- **Consult specialized databases:** Search in-depth platforms like **SciFinder[®]** or **Reaxys** using the CAS Number 2152-64-9 [1].

- **Review historical literature:** The original application in Spirit Blue Agar is a key starting point [3]. Look for papers that cite this original work to see how other researchers have handled the dye.
- **Contact suppliers:** Reach out to the chemical suppliers listed in the data sheets (e.g., [4]) as they may provide technical bulletins or application notes not available publicly.

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References

1. | 2152-64-9 Opal blue ss [chemicalbook.com]
2. C.I. 42760 | C37H29 N3 . Cl H - BuyersGuideChem Opal Blue SS [buyersguidechem.com]
3. Spirit blue - Wikipedia [en.wikipedia.org]
4. CAS 2152-64-9 OPAL - Alfa Chemistry BLUE SS [alfa-chemistry.com]

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